

computational studies of thiophene-morpholine interactions

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Compound of Interest

Compound Name: 6-(Thiophen-2-yl)morpholin-3-one

CAS No.: 76175-42-3

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Computational Characterization of Thiophene-Morpholine Scaffolds

Executive Summary

The thiophene-morpholine hybrid scaffold represents a strategic structural motif in modern drug design, balancing the lipophilic, bioisosteric properties of thiophene with the solubilizing, hydrogen-bond-accepting capacity of morpholine. This guide details the computational methodologies required to characterize these systems, focusing on the critical intramolecular sulfur-oxygen ($S[1]\cdots O$) chalcogen interactions that govern conformational locking and subsequent binding affinity.

Electronic Structure & Conformational Locking (QM/DFT)

The primary failure mode in modeling thiophene-morpholine derivatives is the neglect of non-covalent intramolecular interactions (NCIs), specifically the $S\cdots O$ chalcogen bond. Standard force fields often underestimate this interaction, leading to incorrect torsion predictions.

1.1 The "Conformational Lock" Mechanism

When a morpholine ring is linked to a thiophene (e.g., via a carbonyl or directly), the sulfur atom of the thiophene can engage in a stabilizing interaction with the morpholine oxygen or a linker oxygen. This restricts the rotational degrees of freedom, reducing the entropic penalty upon protein binding.

- Interaction Type:

orbital interaction (Lone pair of Oxygen donating into the antibonding orbital of C-S).

- Energy Magnitude: Typically 2–5 kcal/mol, sufficient to induce planarity or a preferred twist angle.
- DFT Recommendation: Standard B3LYP functionals often fail to capture dispersion forces accurately. The use of dispersion-corrected functionals (e.g., wB97X-D or B3LYP-D3) with a basis set of at least 6-311G(d,p) is mandatory for accurate torsion profiling.

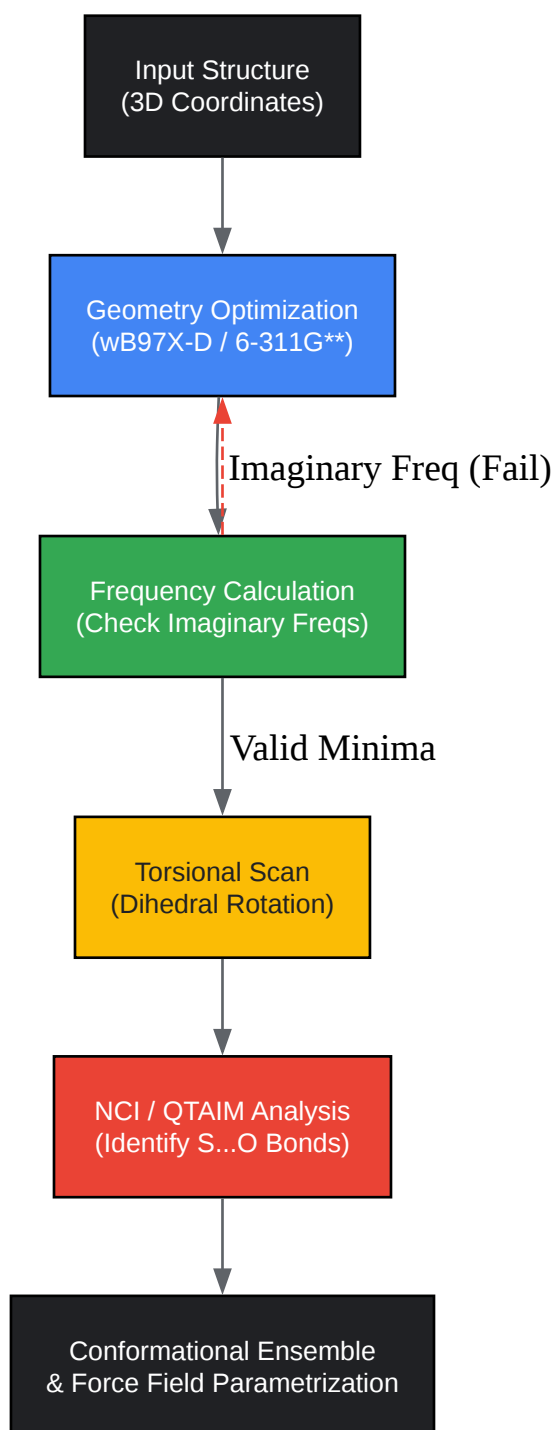
1.2 Quantitative Reactivity Descriptors

To predict metabolic liabilities (e.g., S-oxidation or morpholine ring opening), Frontier Molecular Orbital (FMO) analysis and Fukui functions are employed.

Descriptor	Physical Meaning	Relevance to Thiophene-Morpholine
HOMO	Electron Donating Capacity	Located on Thiophene; predicts oxidation potential (CYP450 metabolism).
LUMO	Electron Accepting Capacity	Often delocalized; predicts susceptibility to nucleophilic attack.
ESP Map	Electrostatic Potential	Visualizes the "sigma-hole" on Sulfur (positive region) vs. Oxygen lone pairs.
Fukui ()	Electrophilic Attack Site	Identifies sites prone to metabolic functionalization.

1.3 Workflow Visualization: Quantum Mechanical Characterization

The following workflow outlines the step-by-step QM protocol to validate the scaffold's geometry.



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Figure 1: Quantum Mechanical workflow for characterizing the conformational landscape of thiophene-morpholine derivatives. Note the critical NCI analysis step to verify chalcogen bonding.

Solvation & Pharmacokinetic Profiling

The morpholine ring is frequently introduced to modulate lipophilicity (LogP) and solubility. Computational prediction of these parameters requires explicit or hybrid solvation models.

2.1 pKa Shifts and Protonation States

The nitrogen in the morpholine ring is basic (pKa ~8.3). However, electron-withdrawing substituents on the thiophene ring can shift this pKa, altering the ionization state at physiological pH (7.4).

- Protocol: Use thermodynamic cycles with DFT (PCM/SMD solvation models) to calculate for both protonated and neutral species.

2.2 Lipophilicity (LogP) Modulation

Thiophene is highly lipophilic. Morpholine acts as a polar "anchor."

- Impact: The vector of the dipole moment generated by the Thiophene-Morpholine axis determines the orientation in the solvation shell.
- Calculation: Computed LogP (cLogP) algorithms must be calibrated against experimental data for sulfur-containing heterocycles, as standard atom-typing often overestimates the hydrophobicity of the thiophene sulfur.

Protein-Ligand Interface Dynamics (Docking & MD)

When docking thiophene-morpholine ligands, static docking often fails to account for the induced fit caused by the bulky sulfur atom and the flexibility of the morpholine chair conformation.

3.1 Molecular Dynamics (MD) Strategy

- Force Field:GAFF2 (General Amber Force Field) or OPLS3e is recommended. Crucial: You must derive partial charges using RESP (Restrained Electrostatic Potential) fitting at the HF/6-31G* level to capture the polarization of the sulfur atom correctly.

- **Water Bridges:** The morpholine oxygen frequently engages in water-mediated hydrogen bonds with the protein backbone. Explicit solvent MD (TIP3P or OPC water models) is required to observe these bridges.

3.2 Interaction Interaction Fingerprints

Analysis of MD trajectories (e.g., using GROMACS or Amber) should focus on:

- **RMSD:** Stability of the thiophene ring in the hydrophobic pocket.
- **Radial Distribution Function (RDF):** Probability of water finding the morpholine oxygen.
- **S...Interaction:** Monitoring the distance between Thiophene-S and backbone Carbonyl-O (chalcogen bond) or aromatic residues (Pi-Sulfur interaction).



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Figure 2: Molecular Dynamics simulation pipeline.[2] Critical step: RESP charge derivation to account for the electronic anisotropy of the thiophene sulfur.

Experimental Validation Protocols

To ensure the computational models are grounded in reality, the following validation steps are standard operating procedures (SOPs).

Protocol A: DFT Geometry Optimization

- **Software:** Gaussian 16, ORCA, or chemically equivalent QM package.
- **Input:** 3D structure generated from SMILES.
- **Route Section (Gaussian Example):**

opt freq wB97XD/6-311G(d,p) scrf=(solvent=water, smd)

- Validation: Ensure no imaginary frequencies. Visual inspection of the S...O distance (should be < sum of van der Waals radii, approx 3.32 Å).

Protocol B: Binding Free Energy Calculation (MM/GBSA)

- Trajectory: Extract 100–500 snapshots from the last 20ns of the MD simulation.
- Method: MM/GBSA (Molecular Mechanics / Generalized Born Surface Area).
- Equation:
- Note: While entropy () is computationally expensive to calculate (Normal Mode Analysis), it can be neglected if comparing a congeneric series where the scaffold rigidity is constant.

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